

An In-depth Technical Guide to N,N-Dimethyl-4-nitrobenzamide

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Compound of Interest

Compound Name:	<i>N,N-Dimethyl-4-nitrobenzamide</i>
CAS No.:	7291-01-2
Cat. No.:	B1295390

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **N,N-Dimethyl-4-nitrobenzamide**, including its chemical and physical properties, detailed experimental protocols for its synthesis, purification, and analysis, as well as a discussion of its potential biological significance and key chemical reactions.

Core Properties of N,N-Dimethyl-4-nitrobenzamide

N,N-Dimethyl-4-nitrobenzamide is a substituted aromatic amide that serves as a valuable intermediate in organic synthesis. Its chemical structure consists of a benzene ring substituted with a nitro group and an N,N-dimethylcarboxamide group at positions 4 and 1, respectively.

Chemical and Physical Data

The key physicochemical properties of **N,N-Dimethyl-4-nitrobenzamide** are summarized in the table below.

Property	Value	Reference(s)
CAS Number	7291-01-2	[1][2]
Molecular Formula	C ₉ H ₁₀ N ₂ O ₃	[2]
Molecular Weight	194.19 g/mol	
Melting Point	93-95 °C	[3]
Boiling Point	Not readily available	
Density	Not readily available	
Solubility	Soluble in chloroform; slightly soluble in heated methanol.	[3]
Appearance	Expected to be a solid.	

Spectral Data

The structural characterization of **N,N-Dimethyl-4-nitrobenzamide** is supported by the following spectral data.

Spectrum Type	Data	Reference(s)
¹ H NMR	Spectral data is available and consistent with the structure.	[4]
¹³ C NMR	Spectral data is available and consistent with the structure.	[4]

Synthesis and Purification

The synthesis of **N,N-Dimethyl-4-nitrobenzamide** is most commonly achieved through the reaction of 4-nitrobenzoyl chloride with dimethylamine. This is a standard nucleophilic acyl substitution reaction.

Synthesis of N,N-Dimethyl-4-nitrobenzamide

This protocol is based on established methods for the synthesis of N,N-dimethylbenzamides from acyl chlorides.^{[5][6][7][8]}

Reaction Scheme:

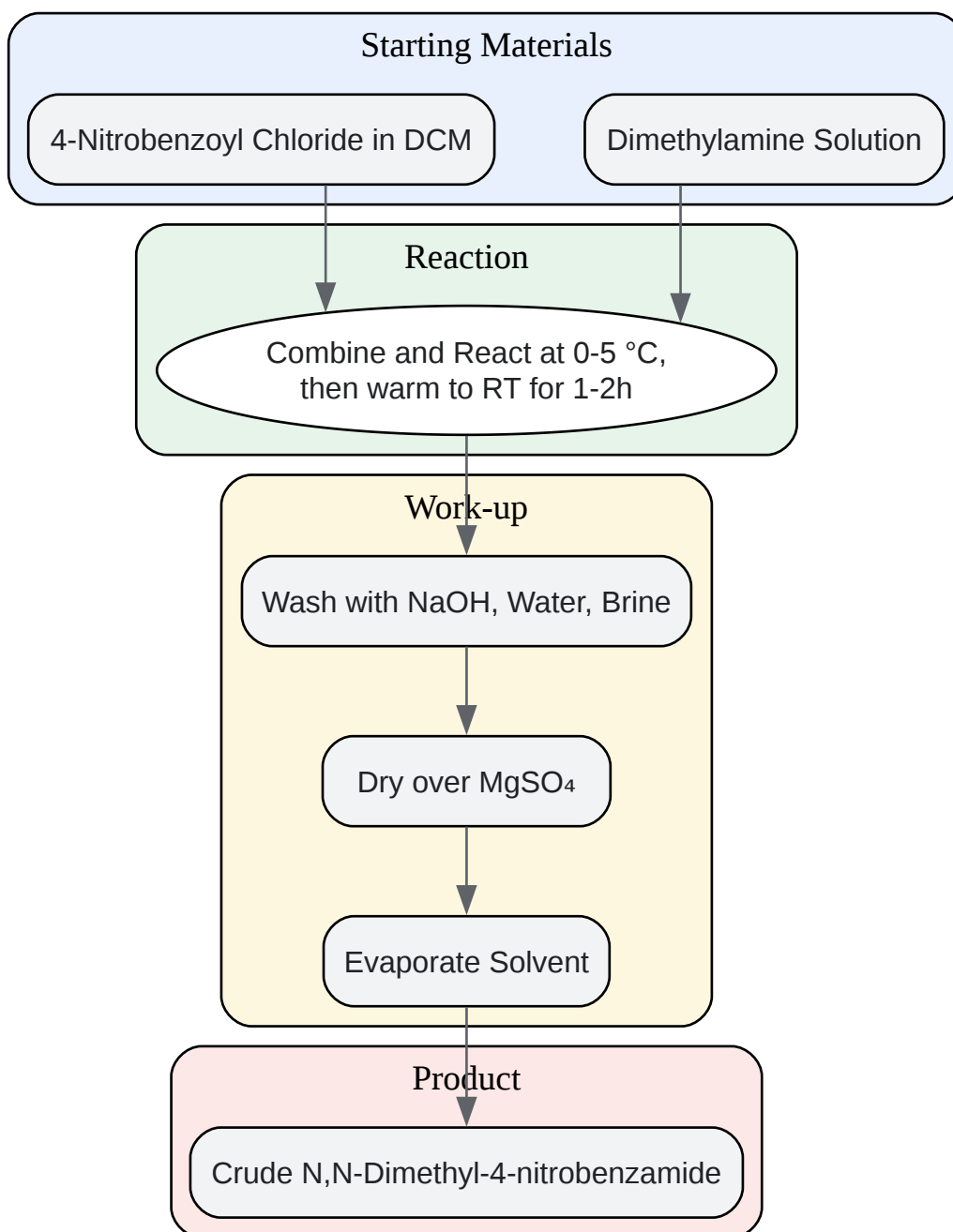
Materials:

- 4-Nitrobenzoyl chloride
- Dimethylamine (e.g., 40% solution in water or a solution in an appropriate organic solvent)
- Anhydrous dichloromethane (DCM) or other suitable aprotic solvent
- 1 M Sodium hydroxide (NaOH) solution
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Round-bottom flask, addition funnel, magnetic stirrer, ice bath, separatory funnel, rotary evaporator.

Procedure:

- In a clean, dry round-bottom flask, dissolve 4-nitrobenzoyl chloride (1.0 eq.) in anhydrous dichloromethane.
- Cool the solution to 0-5 °C using an ice bath.
- Slowly add a solution of dimethylamine (2.2 eq.) dropwise to the stirred solution of the acyl chloride using an addition funnel. Maintain the temperature below 10 °C. An exothermic reaction is expected.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 1-2 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).

- Upon completion, transfer the reaction mixture to a separatory funnel.
- Wash the organic layer sequentially with 1 M NaOH solution, water, and finally with brine.
- Dry the organic layer over anhydrous MgSO_4 or Na_2SO_4 .
- Filter off the drying agent and remove the solvent under reduced pressure using a rotary evaporator to yield the crude product.



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Diagram 1: Workflow for the synthesis of **N,N-Dimethyl-4-nitrobenzamide**.

Purification by Recrystallization

The crude product can be purified by recrystallization to obtain a high-purity solid. A common and effective solvent system for amides is an ethanol/water mixture.^{[9][10][11][12]}

Materials:

- Crude **N,N-Dimethyl-4-nitrobenzamide**
- Ethanol
- Deionized water
- Erlenmeyer flasks, hot plate, Buchner funnel, vacuum flask.

Procedure:

- Place the crude product in an Erlenmeyer flask.
- Add a minimal amount of hot ethanol and heat the mixture with stirring until the solid completely dissolves.
- If insoluble impurities are present, perform a hot filtration.
- To the hot solution, add deionized water dropwise until the solution becomes persistently cloudy (turbid).
- Add a few drops of hot ethanol to redissolve the precipitate and obtain a clear solution.
- Remove the flask from the heat and allow it to cool slowly to room temperature.
- Once at room temperature, place the flask in an ice bath for at least 30 minutes to maximize crystal formation.
- Collect the crystals by vacuum filtration using a Buchner funnel.

- Wash the crystals with a small amount of an ice-cold ethanol/water mixture.
- Dry the purified crystals. The purity can be assessed by melting point determination and HPLC analysis.

Analytical Methods

A robust analytical method is crucial for assessing the purity and quantifying **N,N-Dimethyl-4-nitrobenzamide**. A reversed-phase high-performance liquid chromatography (RP-HPLC) method is suitable for this purpose.[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

HPLC Analysis Protocol

Instrumentation:

- HPLC system with a UV detector
- C18 column (e.g., 4.6 x 250 mm, 5 μ m)

Chromatographic Conditions:

- Mobile Phase: Acetonitrile:Water (e.g., 50:50, v/v). For MS compatibility, replace any non-volatile acid with 0.1% formic acid.[\[13\]](#)
- Flow Rate: 1.0 mL/min
- Injection Volume: 10 μ L
- Column Temperature: 30 $^{\circ}$ C
- Detection Wavelength: 254 nm (or a more specific wavelength determined by UV scan)
- Run Time: Approximately 10 minutes, or until the analyte has eluted.

Sample Preparation:

- Accurately weigh the sample of **N,N-Dimethyl-4-nitrobenzamide**.

- Dissolve the sample in a suitable solvent (e.g., methanol or acetonitrile) and dilute to a concentration within the calibration range.
- Filter the sample solution through a 0.45 μm syringe filter before injection.

Chemical Reactivity and Potential Applications

N,N-Dimethyl-4-nitrobenzamide is a versatile intermediate for the synthesis of more complex molecules, primarily through reactions involving the nitro group.

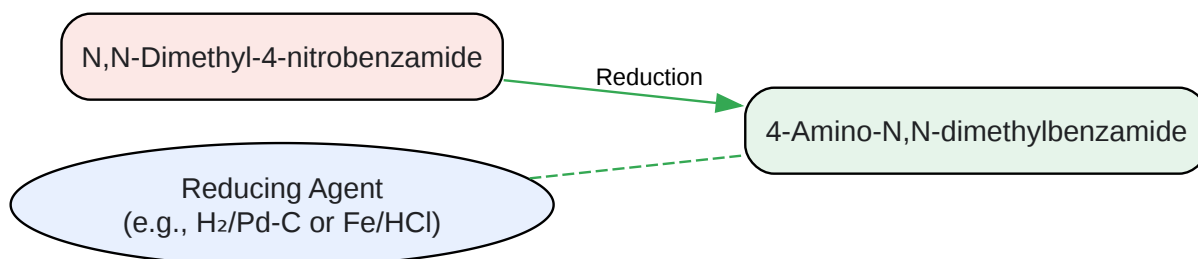
Reduction of the Nitro Group

The nitro group can be readily reduced to a primary amine, yielding 4-amino-N,N-dimethylbenzamide. This transformation opens up a wide range of further functionalization possibilities.

General Reaction Scheme:

Common Reducing Agents and Conditions:

- Catalytic Hydrogenation: H_2 gas with a palladium on carbon (Pd/C) catalyst in a solvent like ethanol.
- Metal/Acid Reduction: Metals such as iron (Fe), tin (Sn), or zinc (Zn) in the presence of an acid like HCl or acetic acid.



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Diagram 2: Reduction of **N,N-Dimethyl-4-nitrobenzamide**.

Biological Activity and Drug Development Potential

While there is a lack of specific studies on the biological activity of **N,N-Dimethyl-4-nitrobenzamide**, its structural features suggest potential for pharmacological effects.

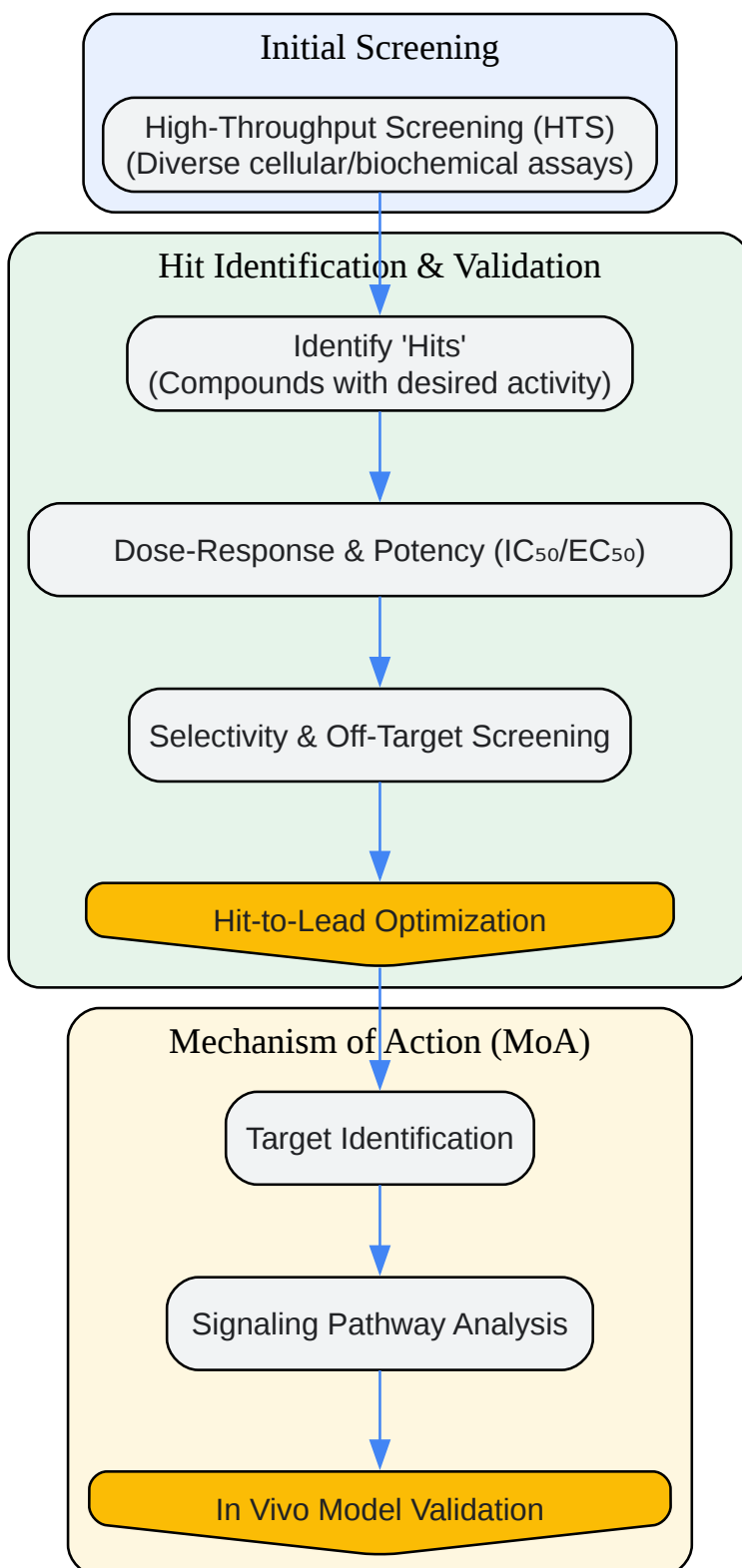
Context from Structural Analogs

- **Benzamide Moiety:** Benzamide and its derivatives are recognized as "privileged structures" in medicinal chemistry, forming the core of a wide array of therapeutic agents with activities including anticonvulsant, antipsychotic, antiemetic, and enzyme inhibition.
- **Nitroaromatic Compounds:** Nitro-containing molecules have been extensively investigated for their biological activities, including antibacterial, antineoplastic, and antiparasitic effects. [18] For instance, a family of N-alkyl nitrobenzamides has shown promising antitubercular activity, potentially by inhibiting the essential Mycobacterium tuberculosis enzyme DprE1.[18]

Given these precedents, **N,N-Dimethyl-4-nitrobenzamide** could be a candidate for screening in various therapeutic areas, particularly in oncology and infectious diseases.

General Workflow for Biological Screening

The exploration of the biological activity of a novel compound like **N,N-Dimethyl-4-nitrobenzamide** typically follows a structured workflow.



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